

Navigating the Metabolic Maze: A Comparative Guide to N-Azidoacetylmannosamine (ManNAz) Cross-Reactivity

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Compound of Interest

Compound Name: *N-Azidoacetylmannosamine*

Cat. No.: *B15587845*

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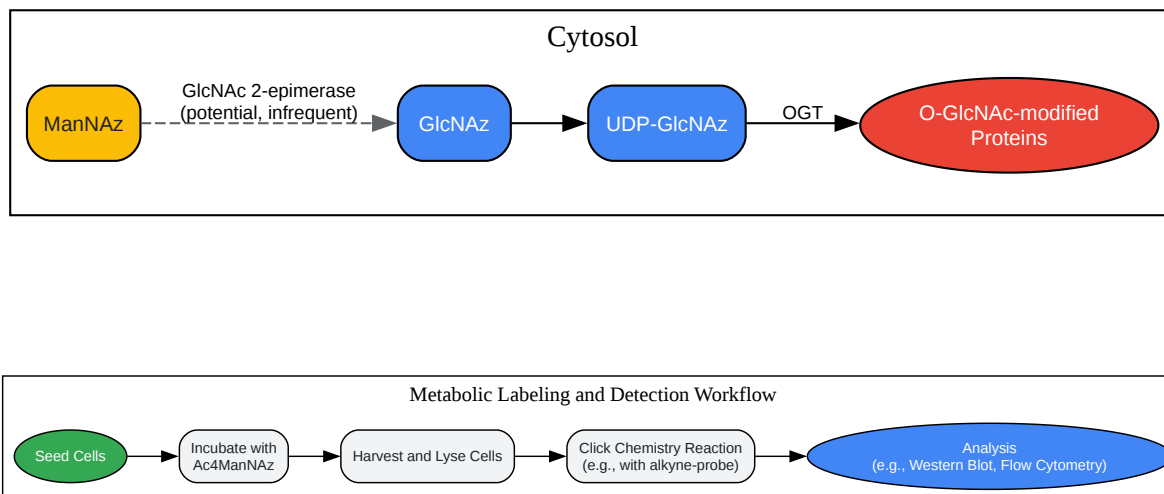
For researchers, scientists, and drug development professionals, the precision of metabolic labeling is paramount. **N-Azidoacetylmannosamine** (ManNAz) and its cell-permeable form, tetraacetylated **N-Azidoacetylmannosamine** (Ac4ManNAz), are widely utilized for the study of sialoglycans. However, understanding their potential for cross-reactivity within cellular metabolic pathways is crucial for the accurate interpretation of experimental data. This guide provides an objective comparison of ManNAz with alternative metabolic labeling reagents, supported by experimental data and detailed protocols, to aid in the selection of the most appropriate tool for your research needs.

Principle of ManNAz Metabolic Labeling

Metabolic glycoengineering with ManNAz leverages the cell's own sialic acid biosynthetic pathway. Exogenously supplied Ac4ManNAz, a peracetylated derivative of ManNAz, readily crosses the cell membrane. Inside the cell, cytosolic esterases remove the acetyl groups, liberating ManNAz. This azido-sugar is then phosphorylated and ultimately converted into the corresponding azido-sialic acid (SiaNAz). Sialyltransferases then incorporate SiaNAz into newly synthesized glycans on glycoproteins and glycolipids. The azide group serves as a bioorthogonal chemical handle, allowing for the covalent attachment of reporter molecules via "click chemistry" for visualization and analysis.

The Sialic Acid Biosynthetic Pathway and ManNAz Incorporation

The intended metabolic route for ManNAz is through the sialic acid pathway. The following diagram illustrates the key steps.



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